

NMR Spectral Data for Daphnoretin

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Compound Focus: Daphnoretin

CAS No.: 2034-69-7

Cat. No.: S525012

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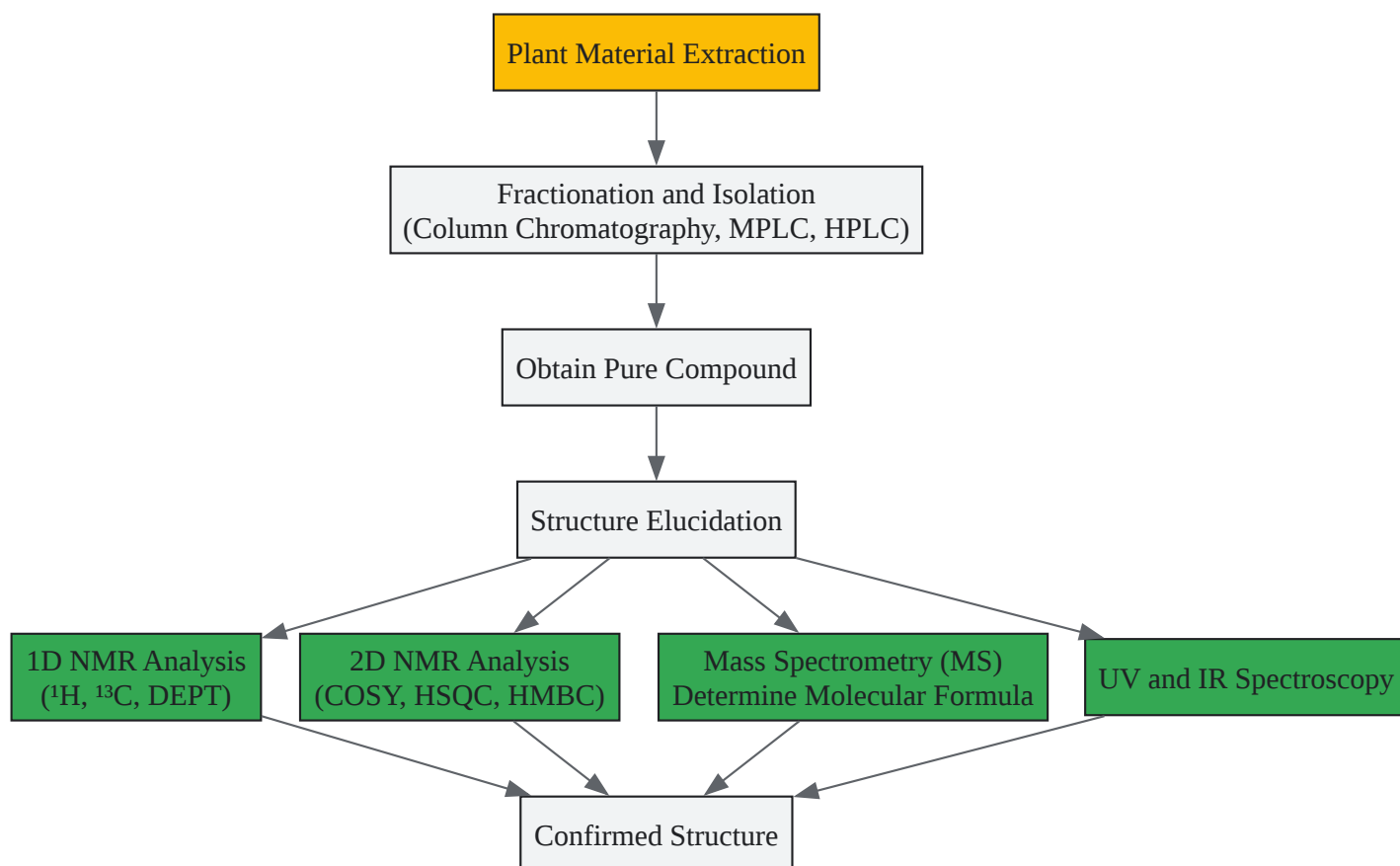
The table below summarizes the available (^1H) and (^{13}C) NMR data for **daphnoretin**.

Nucleus	Data Type	Solvent	Key Reported Chemical Shifts (δ , ppm)	Source
(^{13}C)	Predicted	D ₂ O	18 spectra predicted (25-226 MHz)	[1]
(^1H)	Predicted	D ₂ O	18 spectra predicted (100-900 MHz)	[1]
Related Compound	Experimental (for Edgeworic Acid)	Not specified	(^1H) NMR: 8.01 (d, J=9.2 Hz, H-4), 6.25 (d, J=9.2 Hz, H-3); (^{13}C) NMR: 160.2 (C-2), 145.1 (C-4), 112.1 (C-3)	[2]

The NP-MRD database holds predicted NMR spectra for **daphnoretin** in D₂O, which can be a useful initial reference [1]. A 2014 study on *Edgeworthia chrysantha* provides a detailed example of the methodology used to characterize a related dicoumarin compound, edgeworic acid, using 1D and 2D NMR techniques including (^1H)-(^1H) COSY, HSQC, and HMBC [2].

Experimental Workflow for Structure Elucidation

The following diagram outlines the general experimental workflow for the isolation and structural elucidation of coumarins, as demonstrated in the research:



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Workflow for the isolation and identification of coumarins from plant material.

Recommended Path for Researchers

- **Consult Specialized Databases:** For definitive experimental NMR data, query specialized natural product and spectral databases that may not be fully indexed in general web searches.
- **Validate with Prediction Tools:** The **predicted NMR spectra** from NP-MRD can serve as a benchmark for comparing with your own experimental results [1].

- **Leverage Published Methodologies:** The detailed protocols from studies on related compounds provide a validated blueprint for your experimental design, particularly in the application of 2D-NMR techniques for confirming complex structures [2] [3].

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References

1. Showing NP-Card for Daphnoretin (NP0051439) [np-mrd.org]
2. Coumarins from Edgeworthia chrysantha - PMC [pmc.ncbi.nlm.nih.gov]
3. Phytochemical analysis of Daphne pontica L. stems with ... [pmc.ncbi.nlm.nih.gov]

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